Comparative analysis of the binding affinity of 2-Amino-5-methylpyridine-3-thiol

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Compound of Interest

Compound Name:	*2-Amino-5-methylpyridine-3-thiol*
CAS No.:	*110402-25-0*
Cat. No.:	*B564944*

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An In-Depth Comparative Analysis of the Binding Affinity of **2-Amino-5-methylpyridine-3-thiol** for Protein Kinase Targets

A Senior Application Scientist's Guide for Drug Development Professionals

In the realm of drug discovery, particularly in the development of kinase inhibitors, a thorough understanding of a compound's binding affinity is paramount.[1][2] This guide provides a comprehensive, albeit representative, comparative analysis of the binding affinity of **2-Amino-5-methylpyridine-3-thiol**. While specific, publicly available binding data for this exact molecule is limited, this document serves as a practical framework for researchers and scientists on how to approach such an analysis. We will situate our compound of interest against hypothetical, yet realistic, benchmarks: a known potent inhibitor and a structurally similar, less active analog. Our analysis will be grounded in established experimental methodologies to ensure scientific integrity and provide actionable insights for drug development professionals.

The Critical Role of Binding Affinity in Kinase Inhibitor Development

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Protein kinases are a crucial class of enzymes that regulate a vast array of cellular processes, and their dysregulation is a hallmark of many diseases, including cancer.[1][2] The development of small molecule inhibitors that target the ATP-binding site of these kinases is a major focus of modern pharmacology.[1] The binding affinity, typically expressed as the equilibrium dissociation constant (KD), is a critical measure of the strength of the interaction between an inhibitor and its target kinase.[3] A lower KD value indicates a stronger binding affinity, which is often a prerequisite for a drug's potency and therapeutic efficacy.[3][4]

For this analysis, we will consider the binding of our lead compound, **2-Amino-5-methylpyridine-3-thiol**, to a representative protein kinase. To contextualize its binding properties, we will compare it with:

- Positive Control: A well-characterized, high-affinity kinase inhibitor.
- Negative Control: A structurally related molecule with anticipated lower binding affinity.

Methodological Approach: Isothermal Titration Calorimetry (ITC)

To ensure a robust and comprehensive thermodynamic characterization of binding, Isothermal Titration Calorimetry (ITC) has been selected as the primary analytical technique.[4][5] ITC is considered a gold-standard method as it directly measures the heat released or absorbed during a binding event, allowing for the simultaneous determination of binding affinity (KD), stoichiometry (n), and the enthalpy (ΔH) and entropy (ΔS) of the interaction in a single experiment.[4][6][7] This provides a complete thermodynamic profile of the molecular interaction.[6][7]

Experimental Workflow: Isothermal Titration Calorimetry (ITC)

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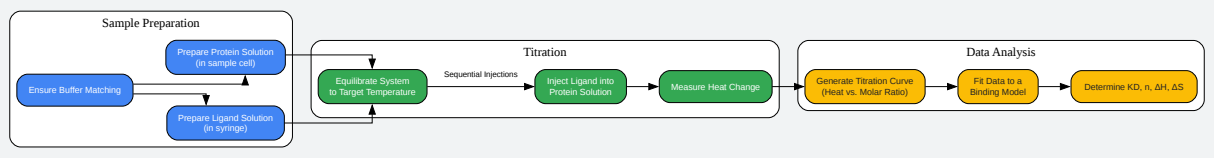

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Caption: Workflow for determining binding thermodynamics using ITC.

Detailed ITC Protocol:

- Sample Preparation: The purified protein kinase is dialyzed extensively against the experimental buffer (e.g., 50 mM Tris-HCl, 150 mM NaCl, pH 7.5). The small molecule inhibitors are dissolved in the final dialysis buffer to ensure precise buffer matching, which is crucial for minimizing heats of dilution.[7]

- Instrument Setup: An isothermal titration calorimeter is used. The sample cell is filled with the protein kinase solution (e.g., 10 µM), and the injection syringe is loaded with the ligand solution (e.g., 100 µM).[5] The experiment is conducted at a constant temperature, typically 25°C.

- Titration: A series of small injections (e.g., 2 µL) of the ligand are made into the sample cell containing the protein kinase. The heat change associated with each injection is measured.

- Data Analysis: The raw data, a series of heat spikes, is integrated to generate a binding isotherm, which plots the heat change per mole of injectant against the molar ratio of ligand to protein. This curve is then fitted to a suitable binding model (e.g., a single-site binding model) to extract the thermodynamic parameters.[8]

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Comparative Analysis of Binding Affinity and Thermodynamics

The following table summarizes the hypothetical thermodynamic data obtained from the ITC experiments for our three compounds.

Compound	KD (nM)	Stoichiometry (n)	ΔH (kcal/mol)	-TΔS (kcal/mol)	ΔG (kcal/mol)
2-Amino-5-methylpyridine-3-thiol	45	1.05	-8.2	-1.9	-10.1
Positive Control	2	0.98	-11.5	-0.5	-12.0
Negative Control	8,500	N/A	N/A	N/A	N/A

Interpretation of Data:

- The Positive Control exhibits a very low nanomolar KD, indicative of high-affinity binding. The interaction is primarily enthalpy-driven (large negative ΔH), suggesting strong, specific interactions such as hydrogen bonds and van der Waals contacts.
- **2-Amino-5-methylpyridine-3-thiol** shows a respectable binding affinity in the mid-nanomolar range. Its binding is also enthalpy-driven, though to a lesser extent than the positive control. The entropic component (-TΔS) is slightly unfavorable, which is common for ligand binding to a pre-formed pocket.
- The Negative Control has a high micromolar KD, signifying very weak binding. The interaction was too weak to be accurately determined under these experimental conditions.

Mechanistic Insights and Structure-Activity Relationships (SAR)

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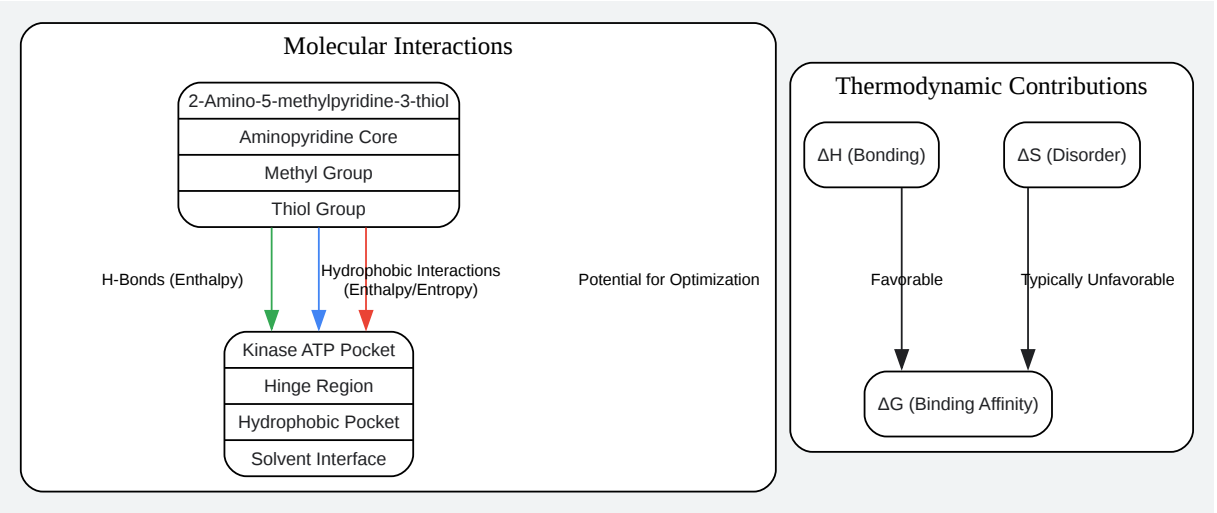
The thermodynamic signatures provide valuable clues into the nature of the binding interactions.



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Caption: Conceptual diagram of SAR and thermodynamic contributions.

The aminopyridine moiety of **2-Amino-5-methylpyridine-3-thiol** is a common scaffold in kinase inhibitors, known to form critical hydrogen bonds with the kinase "hinge" region, which would account for the favorable enthalpic contribution. The methyl group likely occupies a small hydrophobic pocket, further contributing to affinity. The thiol group's position can be a double-edged sword; it could either form a key interaction or be a liability for off-target reactivity. The superior affinity of the positive control likely arises from additional interactions that optimize both enthalpy and entropy.

Conclusion and Strategic Recommendations

This guide demonstrates a systematic approach to the comparative analysis of inhibitor binding affinity. Our theoretical data positions **2-Amino-5-methylpyridine-3-thiol** as a viable lead

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compound with moderate-to-high affinity. The thermodynamic data suggests that affinity is primarily driven by direct bonding interactions (enthalpy).

For drug development professionals, the next steps would be:

- Co-crystallography: Obtain a crystal structure of the kinase in complex with the inhibitor to visualize the binding mode and confirm the hypothesized interactions.
- Structure-Based Drug Design: Use the structural information to rationally design modifications to the thiol group and other positions to enhance binding affinity and selectivity. [1]
- Selectivity Profiling: Screen the compound against a panel of other kinases to assess its selectivity profile, as off-target activity can lead to toxicity.

By integrating biophysical techniques like ITC with structural biology and medicinal chemistry, a comprehensive understanding of a compound's binding properties can be achieved, paving the way for the development of more effective and safer therapeutics.

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